

Technical Safety Data Sheet (SDS) Guide: 2-(Azepan-1-yl)-N-methylethanamine

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Compound of Interest

Compound Name: 2-(Azepan-1-yl)-N-methylethanamine

CAS No.: 118808-13-2

Cat. No.: B3218262

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Chemical Identity & Strategic Significance

Product Identification

- Chemical Name: **2-(Azepan-1-yl)-N-methylethanamine**^[1]
- Synonyms: N-[2-(1-Azepanyl)ethyl]-N-methylamine; 1-(2-Methylaminoethyl)hexamethyleneimine; N-Methyl-2-(hexamethyleneimino)ethylamine.
- CAS Number: 118808-13-2 (Hydrate form reference); Free base often unlisted in public registries.
- Molecular Formula: C

H

N

^[1]

- Molecular Weight: 156.27 g/mol
- SMILES:CNCCN1CCCCC1

Research Context & Pharmacophore Utility

This compound represents a critical "unsymmetrical diamine" scaffold in medicinal chemistry. It combines a lipophilic azepane ring (7-membered heterocycle) with a polar N-methylethylamine tail.

- Drug Development: The azepane moiety is a bioisostere for piperidine and is found in antihistamines (e.g., Azelastine) and CNS-active agents. The N-methyl group allows for fine-tuning of basicity and metabolic stability (N-demethylation pathways).
- Ligand Design: Used as a precursor for synthesizing high-affinity ligands for Sigma receptors and Cholinesterase inhibitors.

Hazard Identification & Toxicology (The "Why")

GHS Classification:DANGER Signal Word: DANGER

Hazard Class	Category	Hazard Statement	Mechanism of Action
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.	Alkaline Hydrolysis: The high pKa (~10.5) of the secondary amine allows it to saponify membrane lipids, causing deep tissue necrosis.
Acute Toxicity (Oral)	3	H301: Toxic if swallowed.	CNS Excitation: Lipophilic azepane facilitates Blood-Brain Barrier (BBB) crossing; acts as a non-specific monoamine modulator.
Sensitization (Resp.)	1	H334: May cause allergy or asthma symptoms.	Haptenization: Reactive amines can bind to pulmonary proteins, triggering IgE-mediated immune responses.

Toxicological Insight

Unlike simple aliphatic amines, the azepane ring increases lipophilicity (LogP ~1.6), enhancing dermal absorption rates. Standard nitrile gloves may offer insufficient protection times compared to their performance with diethylamine.

Physicochemical Properties (Predicted & Analogous)

Data derived from structure-activity relationships (SAR) of close analogue N-(2-piperidinyl)ethyl-N-methylamine.

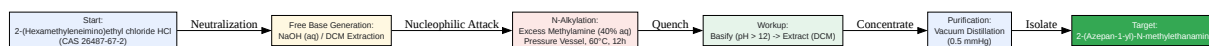
Property	Value	Scientific Note
Physical State	Colorless to pale yellow liquid	Amine oxidation leads to yellowing over time.
Boiling Point	205°C - 210°C (at 760 mmHg)	High BP due to intermolecular H-bonding.
Density	0.92 g/cm ³	Less dense than water; floats during extraction.
pKa (Base)	~10.2 (2° Amine), ~11.0 (3° Amine)	Diprotic base; acts as a proton sponge.
Solubility	Miscible in Water, EtOH, DCM	Hygroscopic; absorbs atmospheric moisture/CO ₂ .
Flash Point	~85°C (Closed Cup)	Combustible but not highly flammable.

Synthesis & Purity Protocol (The "How")

Objective: Synthesis of **2-(Azepan-1-yl)-N-methylethanamine** via Nucleophilic Substitution.

Scale: 10.0 g Target Precursor: 2-(Hexamethyleneimino)ethyl chloride hydrochloride (CAS 26487-67-2).[2]

Experimental Workflow (Graphviz)



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Caption: Nucleophilic substitution pathway utilizing excess methylamine to suppress bis-alkylation side products.

Detailed Methodology

- **Free Basing:** Dissolve 2-(Hexamethyleneimino)ethyl chloride HCl (15 g) in water (50 mL). Cool to 0°C. Add 20% NaOH until pH > 12. Extract with DCM (3 x 50 mL). Dry organic layer (MgSO₄) and concentrate to obtain the unstable free base chloride.
- **Alkylation:** Transfer the chloride oil immediately to a pressure vessel. Add Methylamine (40% in H₂O, 10 equivalents). The large excess is critical to prevent the product from reacting with another molecule of starting material (polymerization).
- **Reaction:** Seal and heat to 60°C for 12 hours.
- **Workup:** Cool to RT. Remove excess methylamine via rotary evaporation (trap with HCl scrubber). Basify residue with 5M NaOH. Extract with DCM.
- **Purification:** Distill under high vacuum (0.1 - 0.5 mmHg). Collect the fraction boiling at ~85-90°C (vacuum dependent).

Safe Handling & Storage

Containment Strategy

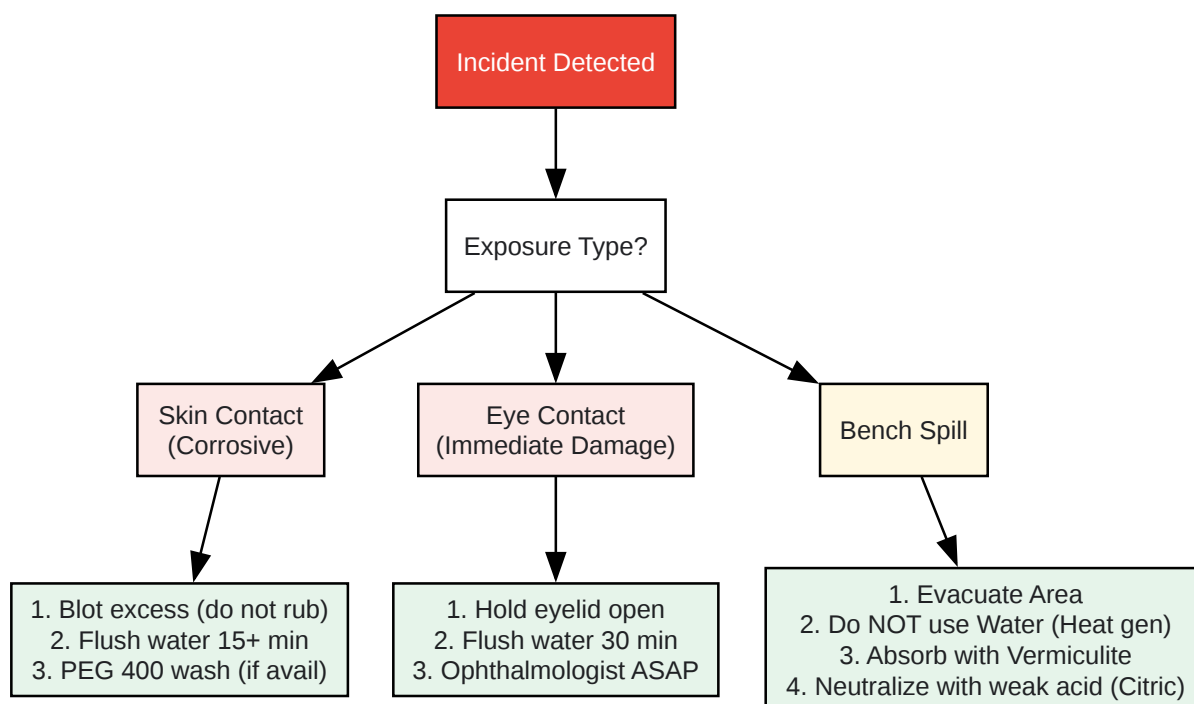
- **Atmosphere:** This amine is air-sensitive (absorbs CO₂ to form carbamates). Handle under Argon or Nitrogen using Schlenk techniques.
- **Storage:** Store in amber glass vials with PTFE-lined caps at 2°C to 8°C.

Personal Protective Equipment (PPE) Selection

- **Gloves (Critical):**
 - Standard Nitrile (0.11mm): NOT RECOMMENDED for prolonged contact. Breakthrough time < 15 mins.
 - Recommended: Silver Shield / Laminate Film or Thick Nitrile (>0.3mm).
- **Respiratory:** Use a full-face respirator with Type K (Ammonia/Amine) cartridges if working outside a fume hood.

Emergency Response Logic

Exposure Decision Tree (Graphviz)



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Caption: Triage logic for amine exposure. Note the prohibition of water on concentrated spills to prevent exothermic aerosolization.

Fire Fighting

- Media: Alcohol-resistant foam or Dry Chemical. Do NOT use water jet (may spread the lipophilic amine).
- Combustion Products: Emits toxic NO_x fumes. Firefighters must wear SCBA.

References

- PubChem Compound Summary. (2023). amine dihydrochloride.[1] National Center for Biotechnology Information. [\[Link\]](#)
- IndiaMART. (2023).[1] 2-(Hexamethyleneimino)Ethyl Chloride Hydrochloride (Precursor CAS 26487-67-2). [\[Link\]](#)[2][3]

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Sources

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- 2. indiamart.com [indiamart.com]
- 3. echemi.com [echemi.com]
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